

Spectroscopic Characterization of *tert*-Butylsulfonamide: A Technical Guide

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Compound of Interest

Compound Name: *tert*-Butylsulfonamide

CAS No.: 34813-49-5

Cat. No.: B1227323

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This guide provides an in-depth overview of the spectroscopic data for ***tert*-Butylsulfonamide** (CAS 34813-49-5), a key building block in organic synthesis. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with comprehensive experimental protocols for data acquisition. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Data Presentation

The spectroscopic data for ***tert*-Butylsulfonamide** is summarized in the tables below, offering a clear and concise reference for compound characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Data

The proton NMR spectrum of ***tert*-Butylsulfonamide** exhibits two distinct signals corresponding to the amine and *tert*-butyl protons.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.71	Broad Singlet	2H	-SO ₂ NH ₂
1.38	Singlet	9H	-C(CH ₃) ₃

Solvent: DMSO-d₆,
Instrument Frequency:
400 MHz^[1]

¹³C NMR Data (Estimated)

Experimental ¹³C NMR data for **tert-Butylsulfonamide** is not readily available. The following are estimated chemical shifts based on the analysis of similar structures containing tert-butyl and sulfonamide moieties.

Estimated Chemical Shift (δ) ppm	Assignment	Rationale
~ 58 - 62	C(CH ₃) ₃	The quaternary carbon attached to the sulfonyl group is expected in this region, influenced by the electronegative sulfur and oxygen atoms.
~ 23 - 25	-C(CH ₃) ₃	The methyl carbons of the tert-butyl group are anticipated in the aliphatic region.

Infrared (IR) Spectroscopy

The IR spectrum of **tert-Butylsulfonamide** displays characteristic absorption bands for its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3390 - 3320	Strong, Sharp	N-H Asymmetric Stretch (primary amine)[2]
3280 - 3220	Strong, Sharp	N-H Symmetric Stretch (primary amine)[2]
2980 - 2870	Medium to Strong	C-H Stretch (alkane)
~ 1640	Medium	N-H Bending (scissoring)
1345 - 1315	Strong	S=O Asymmetric Stretch (sulfonamide)[2]
1185 - 1145	Strong	S=O Symmetric Stretch (sulfonamide)[2]
925 - 905	Medium	S-N Stretch[2]

Mass Spectrometry (MS)

The mass spectrum of **tert-Butylsulfonamide** provides information on its molecular weight and fragmentation pattern.

m/z	Ion	Notes
137.05	[M] ⁺	Molecular ion (Monoisotopic Mass: 137.0510 Da)[3]
122	[M - CH ₃] ⁺	Loss of a methyl radical.
80	[SO ₂ NH ₂] ⁺	Fragment corresponding to the sulfonamide group.
57	[C(CH ₃) ₃] ⁺	tert-Butyl cation, a common and stable fragment.

Experimental Protocols

The following sections provide detailed methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy (^1H and ^{13}C)

A standard protocol for obtaining NMR spectra of a solid organic compound like **tert-Butylsulfonamide** is as follows:

- Sample Preparation:
 - Weigh approximately 5-10 mg of high-purity **tert-Butylsulfonamide**.
 - Dissolve the sample in approximately 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
 - Filter the solution through a pipette plugged with glass wool directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
 - Cap the NMR tube securely.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
 - Tune and match the probe for both the ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire the spectrum using a standard single-pulse experiment.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of approximately 16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
 - Collect a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.

- Process the data with Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak of DMSO-d₆ (δ ~2.50 ppm).
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
 - Typical parameters include a 30° pulse angle, a spectral width of approximately 240 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2 seconds.
 - Due to the lower natural abundance and sensitivity of the ¹³C nucleus, a larger number of scans (e.g., 1024 or more) is required.
 - Process the data with Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the solvent peak of DMSO-d₆ (δ ~39.52 ppm).

Infrared (IR) Spectroscopy (FT-IR)

For a solid sample such as **tert-Butylsulfonamide**, the Attenuated Total Reflectance (ATR) or KBr pellet method can be used.

ATR Method:

- Background Spectrum: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Spectrum Acquisition: Acquire the IR spectrum, typically in the range of 4000-400 cm⁻¹. Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Cleaning: Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) after analysis.

KBr Pellet Method:

- **Sample Preparation:** Grind a small amount (1-2 mg) of the sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder into a pellet press and apply pressure to form a thin, transparent pellet.
- **Spectrum Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

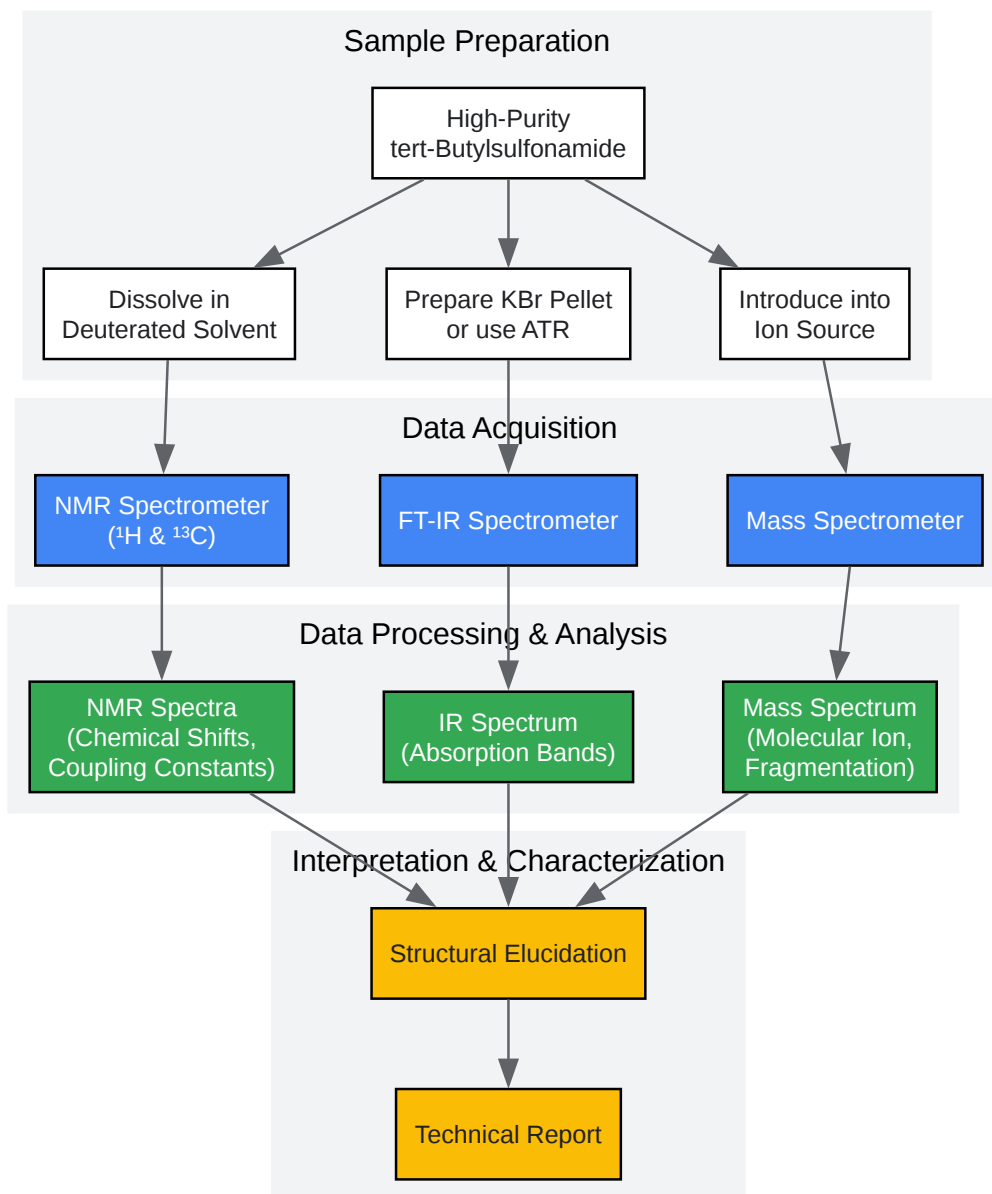
Electron Ionization (EI) is a common method for the mass analysis of small organic molecules.

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid or after separation by gas chromatography (GC-MS).
- **Ionization:** Bombard the sample with a high-energy electron beam (typically 70 eV) in the ion source. This will cause the molecule to ionize and fragment.
- **Mass Analysis:** Accelerate the resulting ions into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Analysis:** The resulting mass spectrum is a plot of relative ion abundance versus m/z . The molecular ion peak and the fragmentation pattern are analyzed to determine the molecular weight and structural features of the compound.

Visualization

The following diagram illustrates the general workflow for the spectroscopic characterization of a chemical compound.

Workflow for Spectroscopic Characterization of tert-Butylsulfonamide

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Caption: Workflow for Spectroscopic Characterization.

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